

Definitive Structural Elucidation of 4-Dimethylsilyl Entecavir: A Comprehensive NMR Characterization Protocol

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Compound of Interest

Compound Name: 4-Dimethylsilyl Entecavir

CAS No.: 870614-82-7

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Abstract

Entecavir is a potent carbocyclic guanosine analogue used in the treatment of chronic hepatitis B virus (HBV) infection.[1][2] During its synthesis or as part of developing new derivatives, various related compounds and impurities can be generated.[3][4] One such compound is **4-Dimethylsilyl Entecavir**, where a hydroxyl group is replaced by a dimethylsilyl moiety. Accurate structural confirmation and purity assessment of these molecules are paramount for regulatory approval and ensuring drug safety and efficacy. Nuclear Magnetic Resonance (NMR) spectroscopy is the gold-standard, non-destructive technique for the unambiguous structural elucidation of organic molecules in solution.[5][6] This application note provides a detailed, field-proven guide for the comprehensive NMR characterization of **4-Dimethylsilyl Entecavir**, leveraging a suite of 1D and 2D NMR experiments. The protocols and data interpretation strategies outlined herein are designed for researchers, analytical scientists, and professionals in pharmaceutical development.

Introduction: The Imperative for Precise Characterization

Entecavir's therapeutic success lies in its ability to inhibit HBV DNA polymerase, effectively terminating viral replication.^{[1][7]} The modification of its core structure, either intentionally for creating new analogues or unintentionally as a process-related impurity, necessitates rigorous analytical characterization.^[8] The introduction of a dimethylsilyl group at the 4-position of the cyclopentyl ring fundamentally alters the molecule's chemical properties.

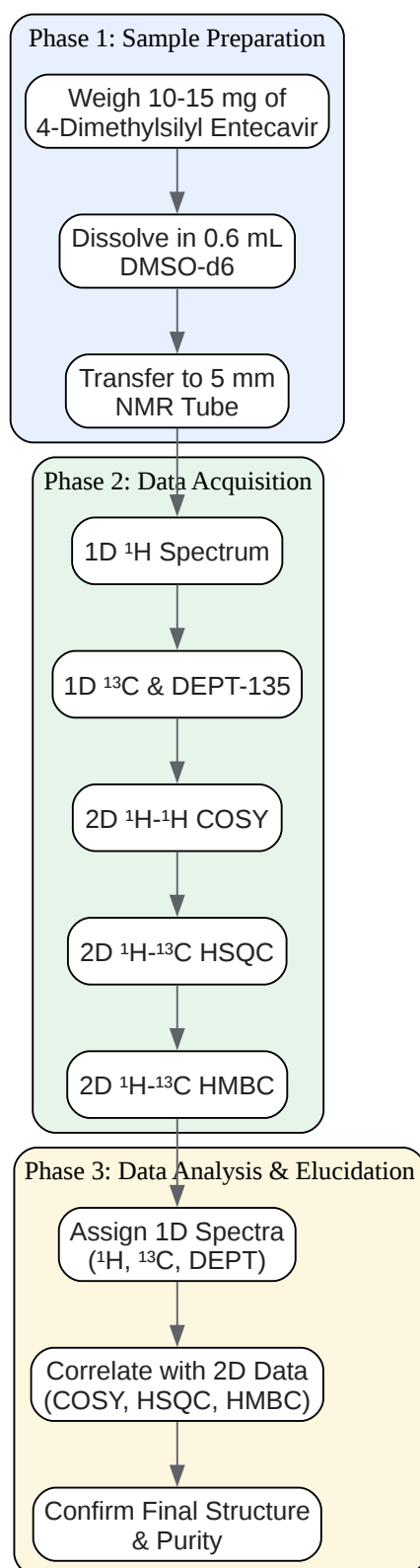
NMR spectroscopy offers an unparalleled window into molecular structure. By probing the magnetic properties of atomic nuclei like ^1H and ^{13}C , we can map out the complete covalent framework and stereochemistry of a molecule. This guide details a systematic approach using a combination of experiments:

- 1D ^1H NMR: To identify and quantify all unique proton environments.
- 1D ^{13}C NMR & DEPT-135: To identify all unique carbon environments and determine the type of each carbon (CH_3 , CH_2 , CH , or quaternary C).
- 2D COSY (Correlation Spectroscopy): To map proton-proton (^1H - ^1H) spin-spin couplings, revealing adjacent protons.^[9]
- 2D HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton directly to its attached carbon (^1H - ^{13}C one-bond correlations).^[10]
- 2D HMBC (Heteronuclear Multiple Bond Correlation): To identify longer-range (2-4 bond) correlations between protons and carbons, which is critical for connecting molecular fragments and confirming the overall structure.^{[10][11]}

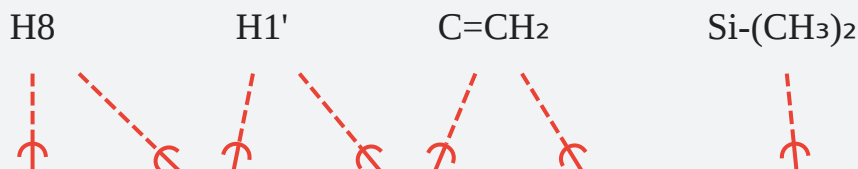
This multi-faceted approach ensures a self-validating system where data from each experiment cross-verifies the others, leading to an unambiguous and trustworthy structural assignment.

Experimental Workflow and Rationale

The path from receiving a sample to achieving a fully assigned structure follows a logical sequence. Each step is designed to build upon the last, ensuring data quality and analytical rigor.



Key HMBC Correlations for Structural Confirmation



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